

Proper Disposal Procedures for III-31-C

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: III-31-C

Cat. No.: B15620474

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of the γ -secretase inhibitor **III-31-C** (CAS Number: 398515-96-3). Adherence to these procedures is critical to ensure laboratory safety and environmental protection.

Chemical and Physical Properties

As a complex organic molecule, **III-31-C** should be handled as a potentially hazardous chemical. While a specific Safety Data Sheet (SDS) is not readily available, the following information has been identified:

Property	Value
Synonyms	N-[[--INVALID-LINK--amino]carbonyl]-L-leucyl-L-valine methyl ester, WPE-III-31-C
Empirical Formula	C ₃₅ H ₅₂ N ₄ O ₇
Molecular Weight	640.81
Physical State	Solid

Experimental Protocols: General Disposal

Methodology

The disposal of **III-31-C** must comply with federal, state, and local regulations for hazardous waste.[1] The following steps outline the recommended procedure for the safe disposal of unused or expired **III-31-C** and materials contaminated with it.

Step 1: Waste Identification and Segregation

- **Unused Product:** Any unwanted or expired **III-31-C** should be treated as chemical waste.[2] Do not dispose of it in the regular trash or down the drain.[3][4][5]
- **Contaminated Materials:** All materials that have come into contact with **III-31-C**, including gloves, pipette tips, vials, and bench paper, must be disposed of as contaminated solid waste.[2]
- **Solutions:** Solutions containing **III-31-C** are to be collected as liquid chemical waste.[2]
- **Segregation:** Keep **III-31-C** waste separate from other incompatible chemical wastes to prevent dangerous reactions. For instance, store acids and bases separately, and keep oxidizing agents away from organic compounds.[6]

Step 2: Use of Appropriate Waste Containers

- **Liquid Waste:** Collect liquid waste containing **III-31-C** in a chemically resistant container with a secure, leak-proof screw-on cap. The original container is often the best choice if it is in good condition.[2][5]
- **Solid Waste:** Place solid waste, such as contaminated lab supplies, in a designated, puncture-resistant container or a clearly labeled bag for chemical waste.[2]
- **Container Condition:** Ensure all waste containers are in good condition, free from leaks or external residue.[5]

Step 3: Proper Labeling of Waste Containers

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**III-31-C**," and a description of the contents (e.g., "contaminated gloves," "solution in DMSO").[\[2\]](#)[\[7\]](#)
- If using the original container for disposal, ensure the manufacturer's label is not defaced.[\[4\]](#) If using a different container, deface any existing labels to avoid confusion.[\[4\]](#)

Step 4: Safe Storage of Chemical Waste

- Store waste containers in a designated and secure "Satellite Accumulation Area" at or near the point of generation.[\[3\]](#)[\[6\]](#)
- This area should be well-ventilated.[\[1\]](#)
- Ensure that incompatible wastes are not stored in close proximity.[\[8\]](#)

Step 5: Arranging for Waste Pickup and Disposal

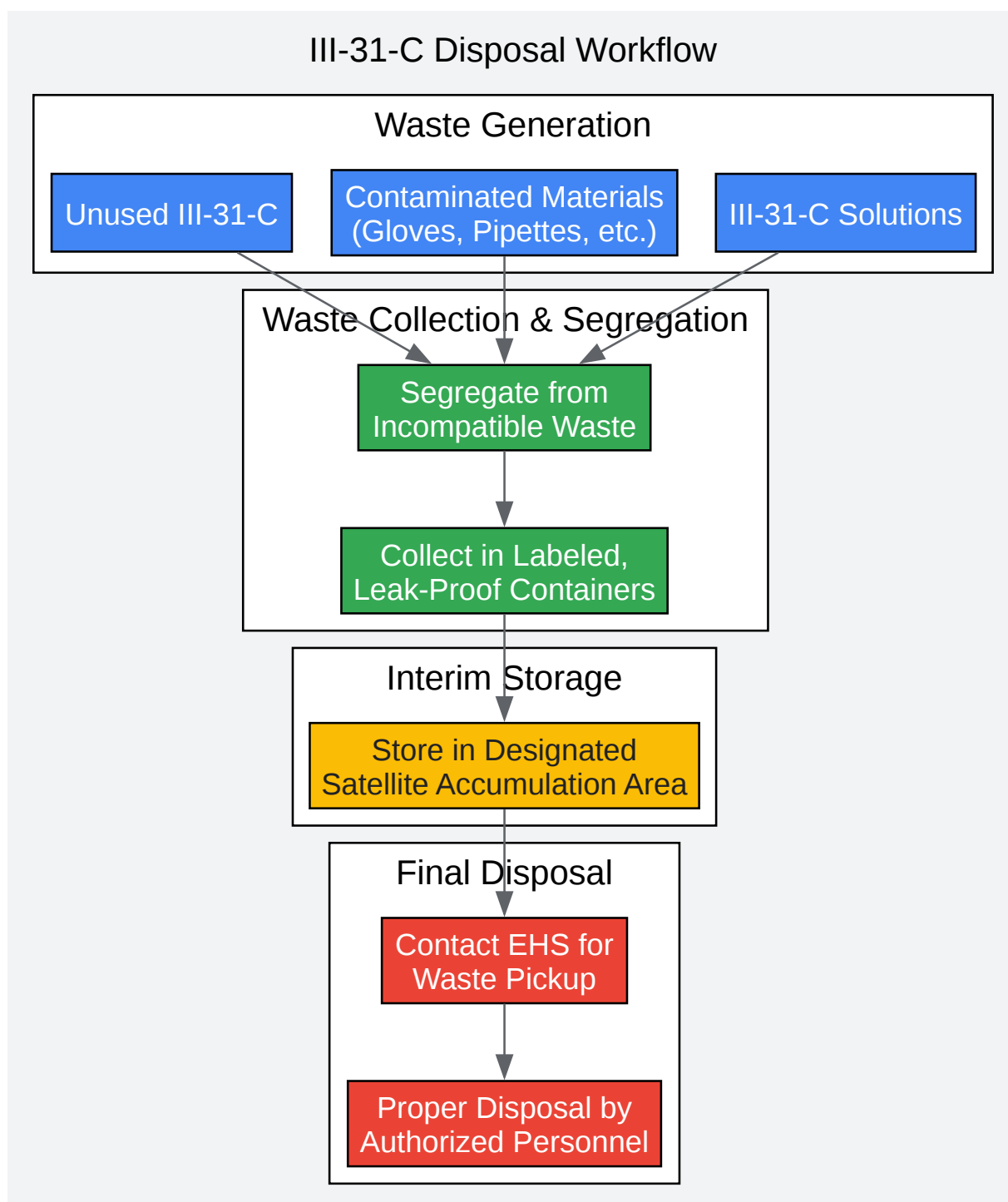
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste.[\[2\]](#)
- Do not transport hazardous waste yourself. Only authorized personnel should handle the removal of chemical waste from the laboratory.[\[5\]](#)

Disposal of Empty Containers

- A container that held **III-31-C** should be managed as hazardous waste if significant residue remains.
- If the container is thoroughly emptied, it may be possible to dispose of it as regular laboratory waste after defacing the label and removing the cap. However, for highly toxic substances, triple rinsing with a suitable solvent is often required, with the rinsate collected as hazardous waste.[\[5\]](#)[\[7\]](#) Consult your institution's EHS for specific guidance on empty container disposal.

Mandatory Visualization

Below is a diagram illustrating the proper disposal workflow for **III-31-C**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **III-31-C** and associated waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. danielshealth.com](https://danielshealth.com) [danielshealth.com]
- [2. benchchem.com](https://benchchem.com) [benchchem.com]
- [3. ehers.upenn.edu](https://ehrs.upenn.edu) [ehers.upenn.edu]
- [4. Hazardous Waste Disposal Guide: Research Safety - Northwestern University](https://researchsafety.northwestern.edu) [researchsafety.northwestern.edu]
- [5. vumc.org](https://vumc.org) [vumc.org]
- [6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines](https://cwu.edu) [cwu.edu]
- [7. Hazardous Waste Disposal Guide - Research Areas | Policies](https://policies.dartmouth.edu) [policies.dartmouth.edu]
- [8. chem-eng.utoronto.ca](https://chem-eng.utoronto.ca) [chem-eng.utoronto.ca]
- To cite this document: BenchChem. [Proper Disposal Procedures for III-31-C]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15620474/docs#proper-disposal-procedures-for-iii-31-c\]](https://www.benchchem.com/product/b15620474/docs#proper-disposal-procedures-for-iii-31-c)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)